

Application Notes and Protocols for the Scale-up Synthesis of (Methoxyethynyl)benzene

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Compound of Interest

Compound Name: (Methoxyethynyl)benzene

Cat. No.: B15476471

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Abstract

This document provides detailed application notes and scalable protocols for the synthesis of **(methoxyethynyl)benzene**, a valuable building block in pharmaceutical and materials science research. The described two-step synthetic route involves a Sonogashira coupling of 4-iodoanisole with ethynyltrimethylsilane, followed by the deprotection of the trimethylsilyl group. This method is robust, scalable, and utilizes readily available starting materials. All quantitative data is summarized in tables for clarity, and detailed experimental procedures are provided. Safety precautions for all chemicals used are also outlined.

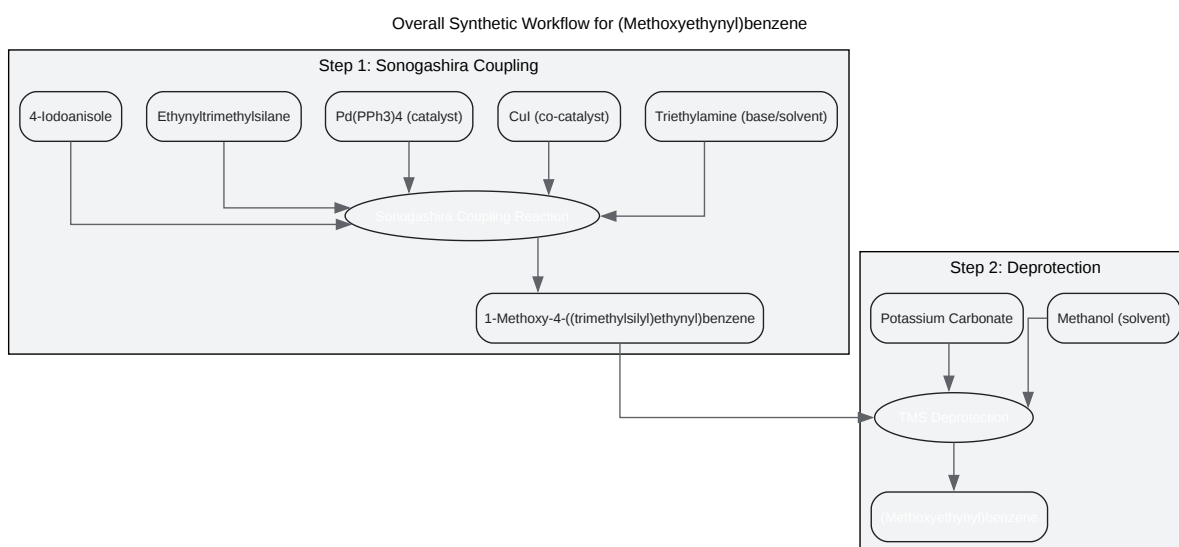
Introduction

(Methoxyethynyl)benzene, also known as 4-ethynylanisole or 4-methoxyphenylacetylene, is a key intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals, agrochemicals, and functional materials. Its terminal alkyne and electron-rich aromatic ring make it a versatile synthon for cross-coupling reactions and other organic transformations. The following protocols detail a reliable and scalable method for its preparation in a laboratory setting.

Overall Synthetic Scheme

The synthesis of **(methoxyethynyl)benzene** is achieved through a two-step process:

- Sonogashira Coupling: Palladium- and copper-catalyzed cross-coupling of 4-iodoanisole with ethynyltrimethylsilane to form 1-methoxy-4-((trimethylsilyl)ethynyl)benzene.
- Deprotection: Removal of the trimethylsilyl (TMS) protecting group using potassium carbonate in methanol to yield the final product, **(methoxyethynyl)benzene**.



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Caption: Overall workflow for the two-step synthesis of **(Methoxyethynyl)benzene**.

Experimental Protocols

Step 1: Sonogashira Coupling of 4-Iodoanisole with Ethynyltrimethylsilane

This procedure details the palladium-catalyzed Sonogashira coupling to form the silyl-protected intermediate.

Materials and Reagents:

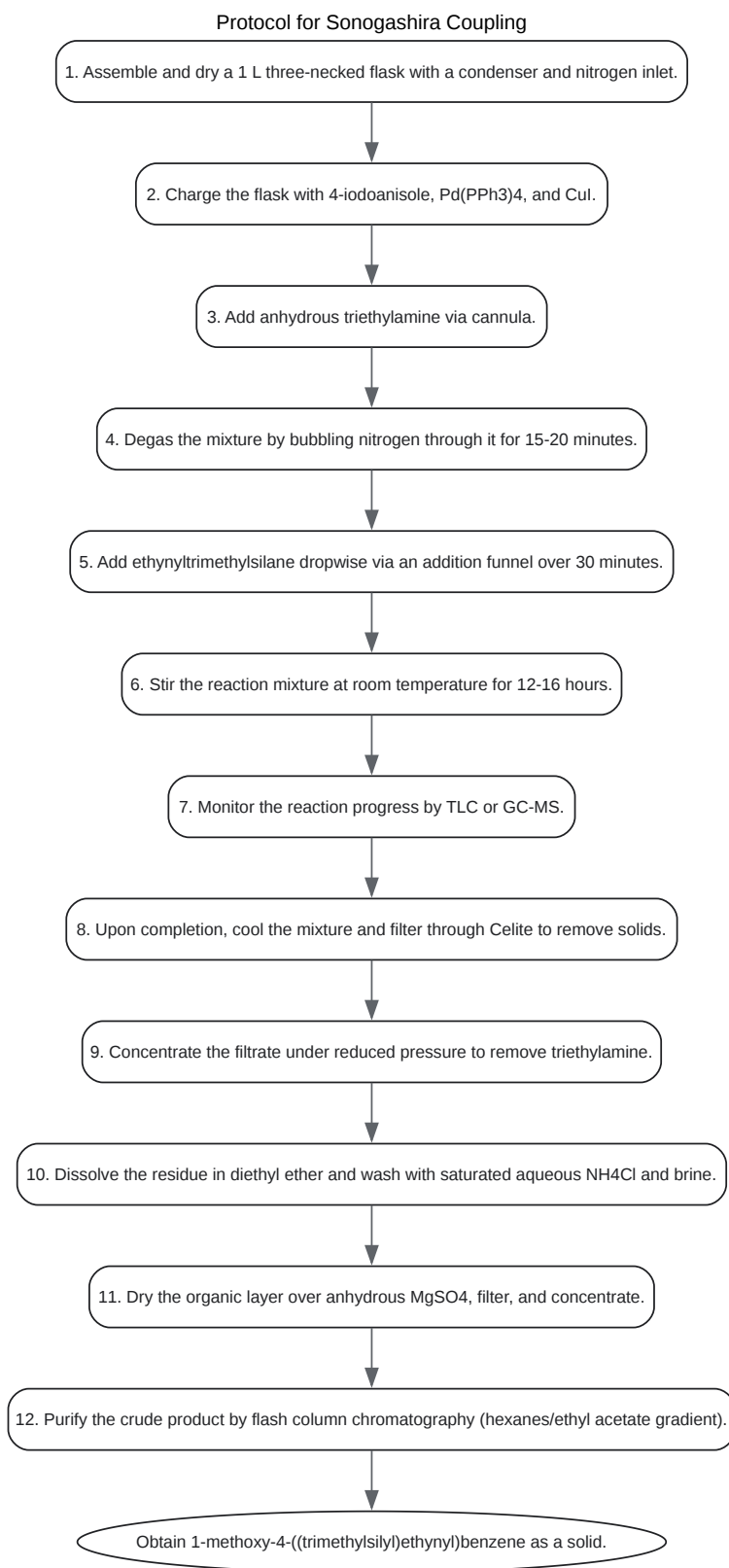
Reagent	Molar Mass (g/mol)	Quantity	Moles	Equivalents
4-Iodoanisole	234.04	100.0 g	0.427	1.0
Ethynyltrimethylsilane	98.22	46.1 g (65.0 mL)	0.469	1.1
Tetrakis(triphenylphosphine)palladium(0)	1155.56	4.94 g	0.00427	0.01
Copper(I) Iodide	190.45	0.81 g	0.00427	0.01
Triethylamine (anhydrous)	101.19	500 mL	-	-

Equipment:

- 1 L three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Nitrogen inlet
- Addition funnel
- Heating mantle with temperature controller

- Rotary evaporator
- Standard glassware for work-up

Procedure:



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Caption: Step-by-step protocol for the Sonogashira coupling reaction.

Expected Yield: 85-95%

Step 2: Deprotection of 1-Methoxy-4-((trimethylsilyl)ethynyl)benzene

This procedure describes the removal of the TMS protecting group to yield the final product.

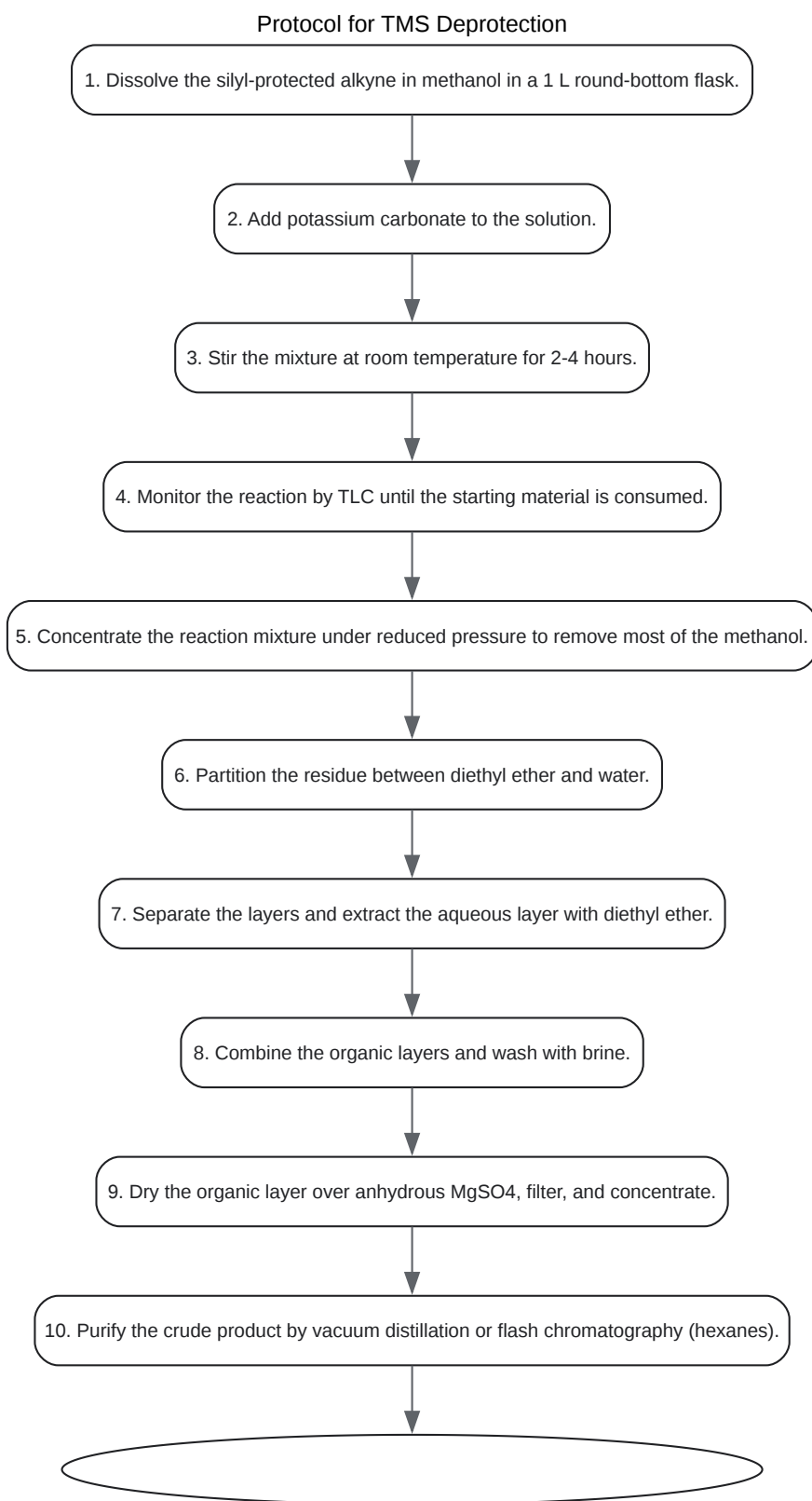
Materials and Reagents:

Reagent	Molar Mass (g/mol)	Quantity	Moles	Equivalents
1-Methoxy-4-((trimethylsilyl)ethynyl)benzene	204.36	80.0 g	0.391	1.0
Potassium Carbonate (anhydrous)	138.21	10.8 g	0.078	0.2
Methanol	32.04	400 mL	-	-
Diethyl Ether	74.12	As needed for work-up	-	-
Deionized Water	18.02	As needed for work-up	-	-

Equipment:

- 1 L round-bottom flask
- Magnetic stirrer and stir bar
- Standard glassware for work-up
- Rotary evaporator

Procedure:



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Caption: Step-by-step protocol for the deprotection of the TMS-protected alkyne.

Expected Yield: 90-98%

Safety Information

All experiments should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn.

Chemical	Hazards
4-Iodoanisole	Irritant to eyes, skin, and respiratory system. Light sensitive.[1][2]
Ethynyltrimethylsilane	Highly flammable liquid and vapor. Irritant.[3][4] [5][6][7]
Tetrakis(triphenylphosphine)palladium(0)	May be harmful if swallowed. May cause irritation. Air and light sensitive.[8][9][10][11]
Copper(I) Iodide	Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation. Toxic to aquatic life.[12][13][14][15][16]
Triethylamine	Highly flammable liquid and vapor. Toxic if inhaled or in contact with skin. Causes severe skin burns and eye damage.[17][18][19][20][21]
(Methoxyethynyl)benzene	The toxicological properties have not been fully investigated. Handle with care.
Methanol	Highly flammable liquid and vapor. Toxic if swallowed, in contact with skin, or if inhaled. Causes damage to organs.
Diethyl Ether	Extremely flammable liquid and vapor. May form explosive peroxides. Harmful if swallowed. May cause drowsiness or dizziness.

Disposal: All chemical waste should be disposed of according to local regulations.

Characterization Data for (Methoxyethynyl)benzene

- Appearance: Colorless to pale yellow oil
- Molecular Formula: C₉H₈O
- Molecular Weight: 132.16 g/mol
- Boiling Point: 80-82 °C at 15 mmHg
- ¹H NMR (CDCl₃, 400 MHz): δ 7.42 (d, J=8.8 Hz, 2H), 6.84 (d, J=8.8 Hz, 2H), 3.81 (s, 3H), 2.98 (s, 1H).
- ¹³C NMR (CDCl₃, 100 MHz): δ 159.9, 133.8, 115.3, 114.2, 83.5, 75.5, 55.3.

Conclusion

The provided protocols offer a reliable and scalable method for the synthesis of **(methoxyethynyl)benzene**. By following these detailed procedures and adhering to the safety guidelines, researchers can efficiently produce this valuable compound for their synthetic needs. The use of a protected alkyne in the Sonogashira coupling step enhances the safety and practicality of the synthesis on a larger scale.

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